

# Application Notes and Protocols for NSC114792 in In Vitro Assays

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## Compound of Interest

Compound Name: NSC114792

Cat. No.: B14095878

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## Introduction

**NSC114792** is a small molecule compound identified as a selective inhibitor of Janus kinase 3 (JAK3), a critical enzyme in the signaling pathways of several cytokines essential for T-cell development and immune system homeostasis.[1] Due to the role of aberrant JAK3 activity in various diseases, including hematopoietic malignancies and autoimmune disorders, **NSC114792** serves as a valuable tool for in vitro studies aimed at investigating the JAK/STAT signaling pathway and for the development of novel therapeutic agents.[1]

These application notes provide detailed protocols for the preparation and use of **NSC114792** in in vitro assays, guidance on data interpretation, and a summary of its known biological activity.

## Chemical Properties and Storage

Property	Value	Reference
CAS Number	17392-79-9	-
Molecular Formula	C <sub>27</sub> H <sub>34</sub> N <sub>4</sub> O <sub>2</sub> S	-
Molecular Weight	478.65 g/mol	-
Solubility	Soluble in DMSO	[2]
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.	[2]

## Biological Activity

**NSC114792** is a cell-permeable compound that directly targets the kinase domain of JAK3, inhibiting its catalytic activity.[1][3] It has been demonstrated to be an ATP-competitive inhibitor. [1] Notably, **NSC114792** exhibits high selectivity for JAK3 over other members of the JAK family (JAK1, JAK2, and TYK2).[1][3]

The primary mechanism of action of **NSC114792** is the inhibition of the JAK/STAT signaling pathway. Specifically, it blocks the Interleukin-2 (IL-2)-induced phosphorylation of JAK3 and the subsequent phosphorylation of Signal Transducer and Activator of Transcription 5 (STAT5).[1] This targeted inhibition leads to a decrease in the viability of cancer cells that harbor a persistently-active JAK3 by inducing apoptosis through the downregulation of anti-apoptotic gene expression.[1]

## Quantitative Data

Assay Type	Cell Line	IC50	Reference
In vitro kinase assay	-	20.9 $\mu\text{mol/L}$	[1]
Cell Viability	L540 (Hodgkin's lymphoma)	~40% inhibition at 20 $\mu\text{M}$ after 72h	[3]
Cell Viability	BaF3-JAK3WT	~50% inhibition at 20 $\mu\text{M}$ after 72h	[3]
Cell Viability	BaF3-JAK3V674A	~57% inhibition at 20 $\mu\text{M}$ after 72h	[3]
Cell Viability	BLNK-/- BKO84	~85% inhibition at 20 $\mu\text{M}$ after 72h	[3]

## Experimental Protocols

### Preparation of NSC114792 Stock Solution

Materials:

- **NSC114792** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

Protocol:

- Allow the **NSC114792** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Aseptically weigh the desired amount of **NSC114792** powder.
- Prepare a stock solution by dissolving the **NSC114792** powder in DMSO. For example, to prepare a 10 mM stock solution, dissolve 4.79 mg of **NSC114792** in 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution.

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

## In Vitro Kinase Assay

Objective: To determine the inhibitory effect of **NSC114792** on JAK3 kinase activity.

Materials:

- Recombinant human JAK3 enzyme
- Kinase buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
- ATP
- Substrate peptide (e.g., a poly(Glu, Tyr) 4:1)
- **NSC114792** stock solution
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- 96-well plates

Protocol:

- Prepare a serial dilution of **NSC114792** in kinase buffer at various concentrations (e.g., from 0.1 μM to 100 μM). Include a DMSO-only control.
- In a 96-well plate, add the recombinant JAK3 enzyme to each well.
- Add the diluted **NSC114792** or DMSO control to the respective wells and incubate for a specified period (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding a mixture of ATP and the substrate peptide to each well.

- Incubate the plate at 30°C for a defined time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions.
- Plot the percentage of kinase inhibition against the logarithm of the **NSC114792** concentration and determine the IC50 value.

## Cellular Assay for JAK3/STAT5 Phosphorylation

Objective: To assess the effect of **NSC114792** on IL-2-induced JAK3 and STAT5 phosphorylation in a cellular context.

Materials:

- Cell line expressing the IL-2 receptor (e.g., 32D/IL-2R $\beta$  cells)
- Cell culture medium
- Recombinant human IL-2
- **NSC114792** stock solution
- Lysis buffer
- Antibodies for Western blotting: anti-phospho-JAK3, anti-JAK3, anti-phospho-STAT5, anti-STAT5
- 6-well plates

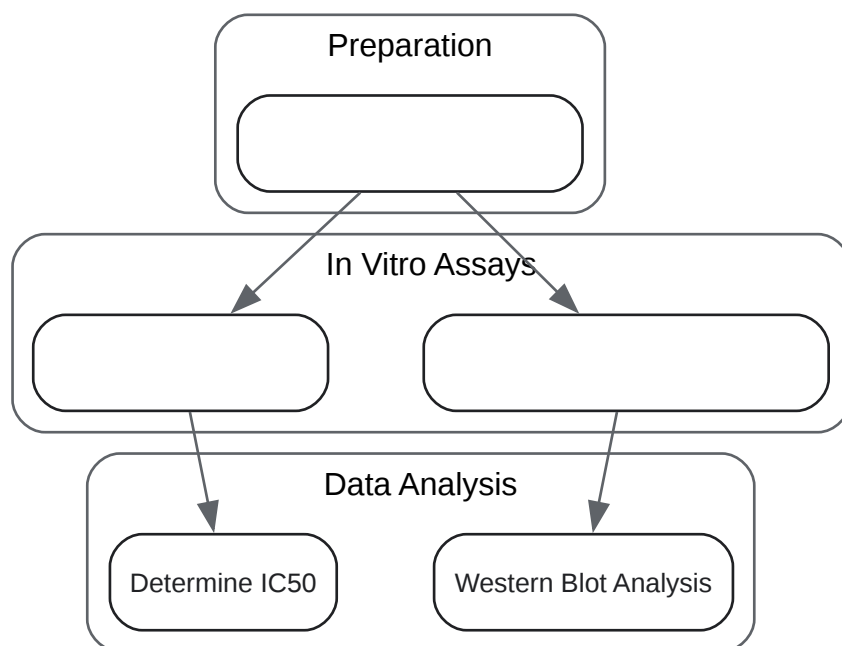
Protocol:

- Seed the cells in 6-well plates and culture until they reach the desired confluency.
- Starve the cells in serum-free medium for a specified period (e.g., 4-16 hours) to reduce basal signaling.
- Pre-treat the cells with various concentrations of **NSC114792** (e.g., 1  $\mu$ M, 5  $\mu$ M, 10  $\mu$ M, 20  $\mu$ M) or DMSO control for 1-2 hours.

- Stimulate the cells with recombinant IL-2 (e.g., 10 ng/mL) for a short period (e.g., 15-30 minutes).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the cell lysates.
- Perform Western blot analysis using antibodies against phosphorylated and total JAK3 and STAT5 to assess the inhibition of signaling.

## Visualization of Experimental Workflow and Signaling Pathway

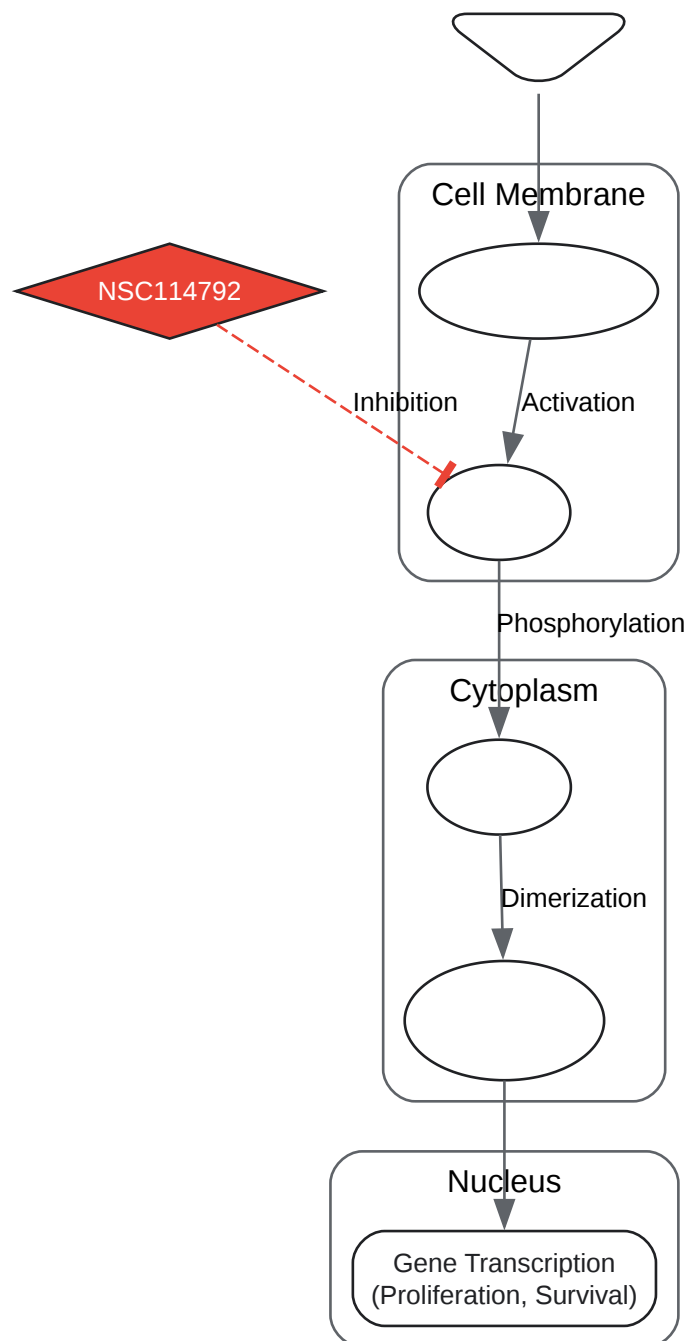
Experimental Workflow for NSC114792 In Vitro Assays



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Caption: Workflow for preparing and testing **NSC114792**.

## NSC114792 Inhibition of the JAK3-STAT5 Signaling Pathway



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Caption: **NSC114792** inhibits the JAK3-STAT5 pathway.

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## References

- 1. NSC114792, a novel small molecule identified through structure-based computational database screening, selectively inhibits JAK3 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. JAK3 Inhibitor VIII, NSC114792 The JAK3 Inhibitor VIII, NSC114792 controls the biological activity of JAK3. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 17392-79-9 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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